

Essential Safety and Logistical Information for Handling DDO-5936

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Compound of Interest

Compound Name: DDO-5936

Cat. No.: B607009

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical, step-by-step guidance for the safe handling, storage, and disposal of **DDO-5936**, a potent and specific inhibitor of the Hsp90-Cdc37 protein-protein interaction. Adherence to these protocols is essential to ensure personnel safety and maintain the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

DDO-5936 is classified as a hazardous substance. All personnel must wear appropriate PPE when handling this compound.

GHS Hazard Classification:

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed.
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity, single exposure (respiratory tract irritation)	H335	May cause respiratory irritation.

Required Personal Protective Equipment:

Category	Item	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles	Must be worn at all times when handling DDO-5936.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves prior to use.
Skin and Body Protection	Laboratory coat	Fully buttoned lab coat to be worn over personal clothing.
Respiratory Protection	Not required for normal handling	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

Operational and Disposal Plans

A clear, procedural approach to handling **DDO-5936** from receipt to disposal is critical for safety and experimental success.

Receiving and Storage

- Upon Receipt: Inspect the packaging for any signs of damage. If the container is compromised, do not open it and contact the supplier immediately.

- Storage of Solid Compound: Store the solid form of **DDO-5936** at -20°C for long-term storage.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Storage of Stock Solutions: Store stock solutions in a tightly sealed container at -80°C.[\[1\]](#)

Handling and Preparation of Solutions

- Engineering Controls: All handling of **DDO-5936**, including weighing and solution preparation, should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Weighing: To avoid inhalation of dust, carefully weigh the solid compound in an enclosure or a designated weighing area with minimal air disturbance.
- Solution Preparation:
 - **DDO-5936** is sparingly soluble in DMSO (1-10 mg/mL).[\[2\]](#)
 - For in vivo studies, a common vehicle is a mixture of DMSO, PEG300, Tween-80, and saline.[\[1\]](#)
 - Always add the solid to the solvent and mix thoroughly. Sonication may be used to aid dissolution.[\[1\]](#)

Spill Management

- Minor Spills:
 - Alert others in the area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth).
 - Collect the absorbed material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Major Spills:

- Evacuate the area immediately.
- Contact your institution's environmental health and safety (EHS) department.
- Prevent entry into the affected area until cleared by EHS.

Disposal

- Waste Disposal: Dispose of **DDO-5936** and any contaminated materials as hazardous chemical waste.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.
- Containers: Use clearly labeled, sealed containers for waste collection.

Experimental Protocols

In Vitro Studies

- Typical Concentrations: For cell-based assays, **DDO-5936** is often used at concentrations ranging from 5 to 25 μM .[\[2\]](#)
- Vehicle Control: A vehicle control (e.g., DMSO) at the same final concentration used to dissolve **DDO-5936** should be included in all experiments.

In Vivo Studies

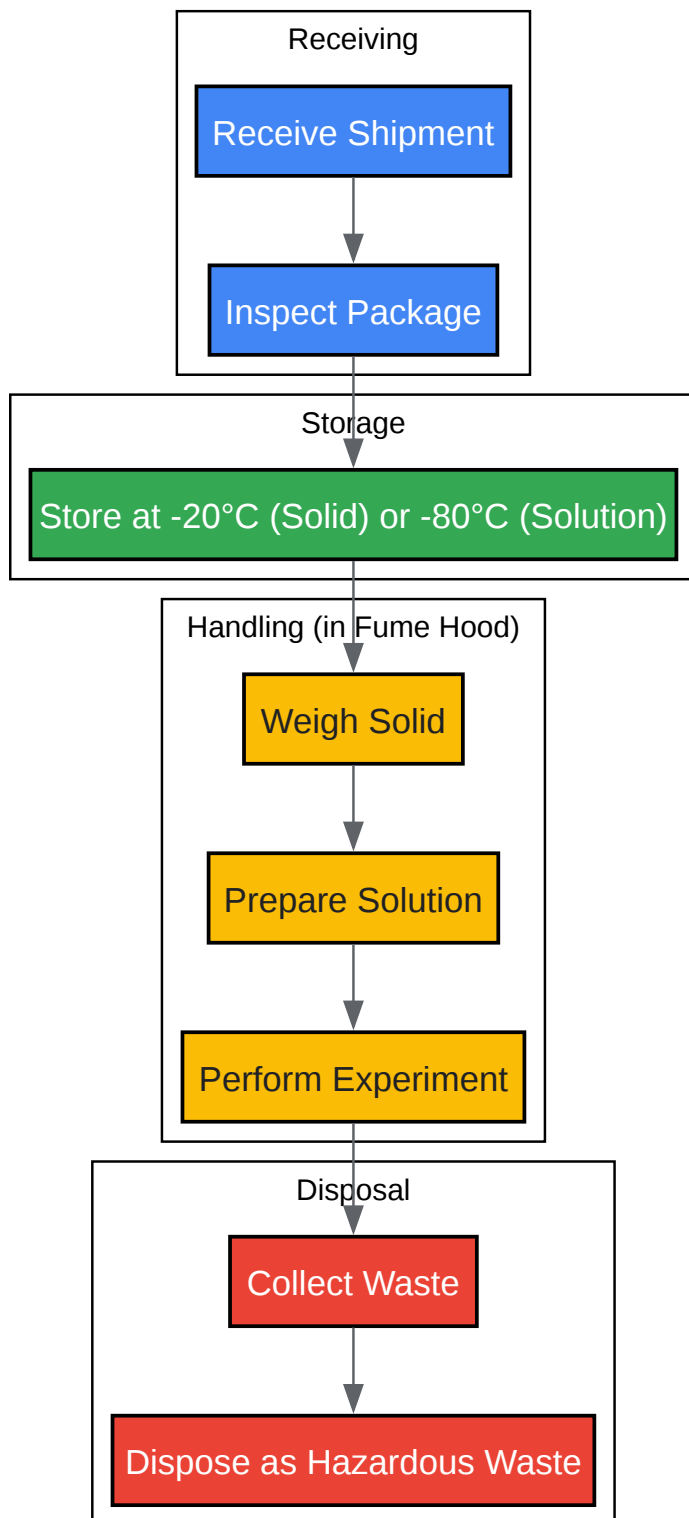
- Administration: **DDO-5936** can be administered orally (p.o.).[\[1\]](#)
- Dosage: Effective dosages in mouse xenograft models have been reported at 50 and 100 mg/kg per day.[\[2\]](#)
- Solution Preparation for In Vivo Use: A typical formulation involves dissolving **DDO-5936** in a vehicle consisting of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#)

Emergency Procedures

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
In Case of Skin Contact	Immediately wash with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Seek medical attention.
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention if adverse health effects persist or are severe.

Visual Workflow for Handling DDO-5936

DDO-5936 Handling Workflow



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